

# Safety data sheet and handling for 2,3,4-Trihydroxybenzophenone-d5.

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## Compound of Interest

Compound Name: *2,3,4-Trihydroxybenzophenone-d5*

Cat. No.: *B1164450*

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## Technical Guide: 2,3,4-Trihydroxybenzophenone-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling protocols, and relevant biological context for **2,3,4-Trihydroxybenzophenone-d5**. The information is intended to support its safe and effective use in research and development.

## Section 1: Chemical and Physical Properties

**2,3,4-Trihydroxybenzophenone-d5** is the deuterated analogue of 2,3,4-Trihydroxybenzophenone, a hydroxylated benzophenone.<sup>[1]</sup> While specific experimental data for the deuterated compound is limited, its physical and chemical properties are expected to be very similar to its non-deuterated counterpart.

Table 1: Physical and Chemical Properties

Property	2,3,4-Trihydroxybenzophenone-d5	2,3,4-Trihydroxybenzophenone
CAS Number	2708278-23-1[2]	1143-72-2[3]
Molecular Formula	C <sub>13</sub> H <sub>5</sub> D <sub>5</sub> O <sub>4</sub> [1]	C <sub>13</sub> H <sub>10</sub> O <sub>4</sub> [4][5]
Molecular Weight	235.25[1]	230.22[6]
Appearance	Yellow to orange powder/crystal[3][6]	Yellow powder[3]
Melting Point	Not specified	139-141 °C[3][4][6]
Boiling Point	Not specified	439.7 ± 45.0 °C (Predicted)[3][4][6]
Solubility	Not specified	Soluble in ethanol (2%)[3][6]
Storage Temperature	-20°C[1]	Room Temperature, sealed in a dry place[6]

## Section 2: Safety and Handling

The following safety information is primarily based on the Safety Data Sheet (SDS) for the non-deuterated 2,3,4-Trihydroxybenzophenone. The deuterated form is expected to have a similar hazard profile.

## Hazard Identification

Signal Word: Danger[5]

Hazard Statements:

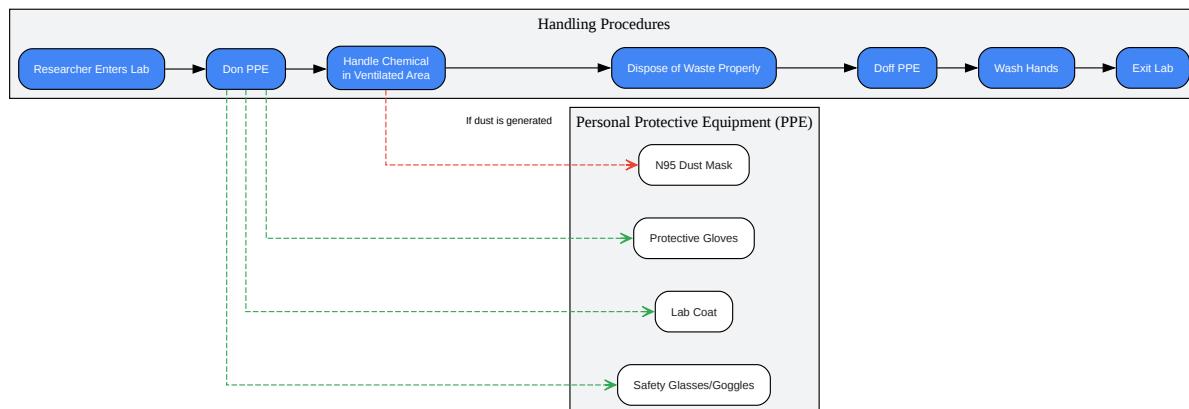
- Causes skin irritation (H315).[5][7]
- May cause an allergic skin reaction (H317).[5]
- Causes serious eye damage (H318).[5]

- May cause respiratory irritation (H335).
- Suspected of causing genetic defects (H341).[\[5\]](#)
- Very toxic to aquatic life with long-lasting effects (H410).[\[5\]](#)

Table 2: GHS Hazard Classifications

Hazard Class	Category
Skin Corrosion/Irritation	2 <a href="#">[5]</a>
Serious Eye Damage/Eye Irritation	1 <a href="#">[5]</a>
Skin Sensitization	1A <a href="#">[5]</a>
Germ Cell Mutagenicity	2 <a href="#">[5]</a>
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)
Chronic Aquatic Toxicity	1 <a href="#">[5]</a>

## Recommended Personal Protective Equipment (PPE)



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Caption: Recommended PPE and handling workflow for **2,3,4-Trihydroxybenzophenone-d5**.

## First Aid Measures

Table 3: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give artificial respiration. Seek medical attention if symptoms occur. <a href="#">[3]</a> <a href="#">[5]</a>
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. <a href="#">[5]</a> If skin irritation or a rash occurs, seek medical attention. <a href="#">[7]</a> Remove contaminated clothing. <a href="#">[5]</a>
Eye Contact	Rinse cautiously with water for several minutes. <a href="#">[3]</a> <a href="#">[7]</a> Remove contact lenses if present and easy to do. Continue rinsing. <a href="#">[3]</a> <a href="#">[7]</a> Immediately call a poison center or doctor. <a href="#">[5]</a>
Ingestion	Clean mouth with water and drink plenty of water afterward. <a href="#">[5]</a> Seek medical attention if symptoms occur. <a href="#">[5]</a>

## Storage and Disposal

- Storage: Keep the container tightly closed in a dry and well-ventilated place.[\[3\]](#)[\[7\]](#) For **2,3,4-Trihydroxybenzophenone-d5**, storage at -20°C is recommended.[\[1\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant.[\[5\]](#) Do not allow the product to enter drains as it is very toxic to aquatic life.[\[5\]](#)

## Section 3: Experimental Protocols and Biological Activity

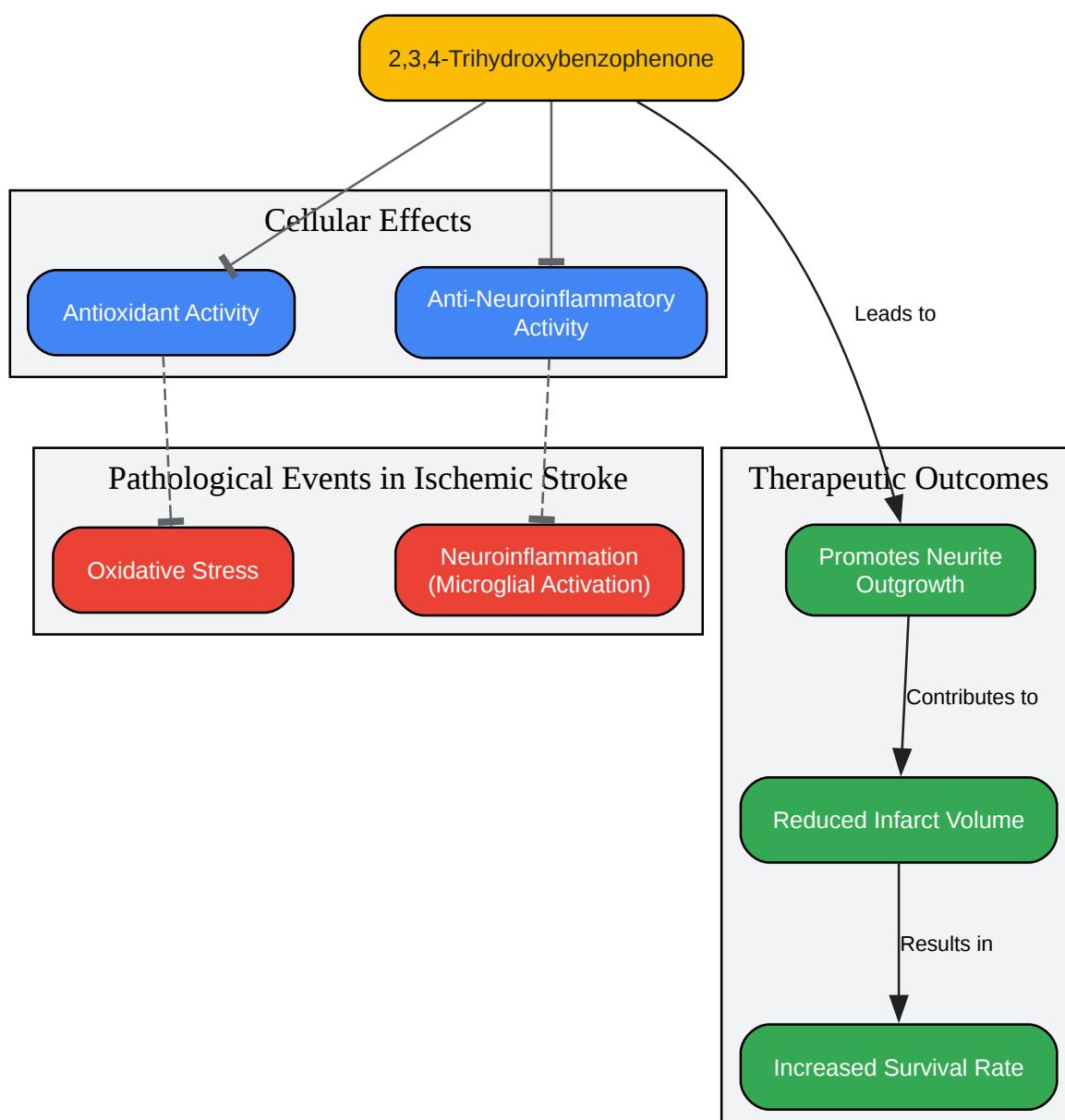
While specific experimental protocols for **2,3,4-Trihydroxybenzophenone-d5** are not readily available in the public domain, its non-deuterated form has been investigated for its biological activities. This provides a basis for potential research applications.

## Synthesis

A method for the catalytic synthesis of 2,3,4-Trihydroxybenzophenone has been described using pyrogallol and  $\text{PhCCl}_3$  in the presence of a catalyst (such as  $\text{ZnCl}_2$ ,  $\text{AlCl}_3$ , or  $\text{SOCl}_2$ ) in a binary solvent of aromatic hydrocarbon and water.<sup>[8]</sup> This method reports yields of 80-87%.<sup>[8]</sup>

## Potential Therapeutic Applications: Ischemic Stroke

Recent research has highlighted the potential of 2,3,4-Trihydroxybenzophenone in the context of transient cerebral ischemic stroke.<sup>[9]</sup> The proposed mechanism of action involves the suppression of oxidative stress and neuroinflammation, which in turn may promote neurite outgrowth and functional recovery.<sup>[9]</sup>

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Caption: Proposed mechanism of 2,3,4-Trihydroxybenzophenone in ischemic stroke.

## Experimental Assays

The biological activity of 2,3,4-Trihydroxybenzophenone has been evaluated using the following assays:[9]

- Antioxidant Activity:

- 1,1-Diphenyl-2-picrylhydrazyl (DPPH) scavenging assay.
- 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) (ABTS) scavenging assay.
- Anti-inflammatory Effects:
  - Assessed in lipopolysaccharide (LPS)-activated BV2 microglial cells.
- Neurite Outgrowth:
  - Measured in Neuro2a cells.
- In Vivo Ischemic Stroke Model:
  - Transient middle cerebral artery occlusion (tMCAO) in mice.

This guide is intended for informational purposes for qualified researchers and should not be considered a substitute for a formal risk assessment. Always consult the most up-to-date Safety Data Sheet from your supplier before use.

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